

A Researcher's Guide to N-Heptadecane-D36: Comparing Leading Manufacturers

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Compound of Interest

Compound Name: *N-Heptadecane-D36*

Cat. No.: *B15141508*

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For researchers and scientists in drug development and related fields, the quality and reliability of internal standards are paramount for achieving accurate and reproducible results in quantitative analysis. **N-Heptadecane-D36**, a deuterated form of the C17 alkane, is a commonly used internal standard in gas chromatography-mass spectrometry (GC-MS) applications. This guide provides an objective comparison of **N-Heptadecane-D36** from three prominent manufacturers: Cambridge Isotope Laboratories (CIL), LGC Standards, and Chiron.

Data Presentation: A Side-by-Side Look at Product Specifications

The selection of an appropriate internal standard hinges on its purity and isotopic enrichment. The following table summarizes the key quantitative data for **N-Heptadecane-D36** as provided by each manufacturer. It is important to note that while direct Certificates of Analysis with detailed batch-specific data were not publicly available, the following specifications are listed on the manufacturers' product pages.

Manufacturer	Product Number	Isotopic Enrichment	Chemical Purity
Cambridge Isotope Laboratories	DLM-1342	98%	95%
LGC Standards	TRC-H195502	98%	Minimum 98%
Chiron	1548.17-K-IO	Not specified	Not specified (provided as a solution)

Note: Chiron provides **N-Heptadecane-D36** as a solution in isooctane at a concentration of 1000 µg/mL. While specific purity and enrichment data are not listed on the product page, Certificates of Analysis are available for download from their website for specific batches.

Experimental Protocols: Ensuring Analytical Rigor

The utility of **N-Heptadecane-D36** as an internal standard is primarily in quantitative GC-MS analysis. Below is a detailed methodology for a typical experiment to assess the chemical purity and isotopic enrichment of **N-Heptadecane-D36**.

Protocol 1: Determination of Chemical Purity by Gas Chromatography-Flame Ionization Detection (GC-FID)

Objective: To determine the chemical purity of **N-Heptadecane-D36** by separating it from any non-deuterated or other impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID)
- Capillary Column: 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms or equivalent)

Procedure:

- Standard Preparation: Prepare a solution of **N-Heptadecane-D36** in a high-purity solvent (e.g., hexane or isooctane) at a concentration of approximately 1 mg/mL.

- GC-FID Parameters:
 - Injector Temperature: 280 °C
 - Detector Temperature: 300 °C
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes
 - Ramp: 10 °C/minute to 300 °C
 - Hold: 10 minutes at 300 °C
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min
 - Injection Volume: 1 µL (splitless injection)
- Data Analysis: The chemical purity is calculated by dividing the peak area of the **N-Heptadecane-D36** by the total area of all peaks in the chromatogram and multiplying by 100.

Protocol 2: Determination of Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the percentage of deuterium incorporation in the **N-Heptadecane-D36** molecule.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: Same as in Protocol 1

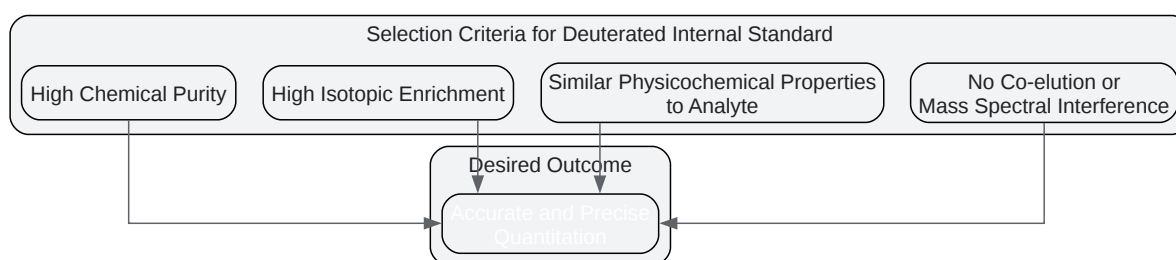
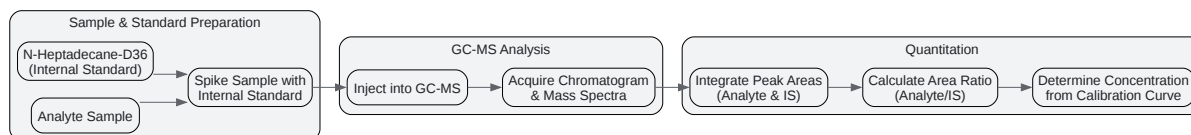
Procedure:

- Standard Preparation: Use the same solution prepared for the GC-FID analysis.

- GC-MS Parameters:
 - GC conditions: Use the same temperature program and carrier gas flow as in the GC-FID method.
 - MS conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: Scan from m/z 50 to 400
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
- Data Analysis:
 - Acquire the mass spectrum of the **N-Heptadecane-D36** peak.
 - The molecular ion ($[M]^+$) for fully deuterated N-Heptadecane ($C_{17}D_{36}$) is expected at m/z 276.7.
 - Look for the presence of the molecular ion of the unlabeled n-heptadecane ($C_{17}H_{36}$) at m/z 240.5.
 - Isotopic enrichment is calculated from the relative intensities of the ion clusters corresponding to the deuterated and non-deuterated species.

Visualization of Experimental Workflow and Logic

To better illustrate the process of using an internal standard in a quantitative analysis workflow, the following diagrams are provided.



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